

IUPAC name for Diethyl Succinate

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Compound of Interest

Compound Name: *Diethyl Succinate*

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An In-depth Technical Guide to Diethyl Butanedioate (**Diethyl Succinate**)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Diethyl Succinate**, known formally by its IUPAC name, Diethyl Butanedioate. The document details its chemical and physical properties, synthesis protocols, key chemical reactions, and applications, with a particular focus on its relevance to research and development. All quantitative data is presented in structured tables for clarity. Furthermore, this guide includes a detailed experimental protocol for its synthesis via Fischer esterification and visual diagrams generated using DOT language to illustrate its synthesis workflow and diverse applications.

Nomenclature and Identification

The compound commonly known as **Diethyl Succinate** is systematically named diethyl butanedioate according to IUPAC nomenclature.^{[1][2][3]} It is the diethyl ester of succinic acid (butanedioic acid).^[2]

Identifier	Value
IUPAC Name	diethyl butanedioate[1][2]
Synonyms	Diethyl succinate, Ethyl succinate, Butanedioic acid diethyl ester, Succinic acid diethyl ester[1][2][3]
CAS Number	123-25-1[2][4][5]
Molecular Formula	C ₈ H ₁₄ O ₄ [1][2]
Molecular Weight	174.19 g/mol [1][2][5]
InChI Key	DKMROQRQHGEIOW-UHFFFAOYSA-N[1]

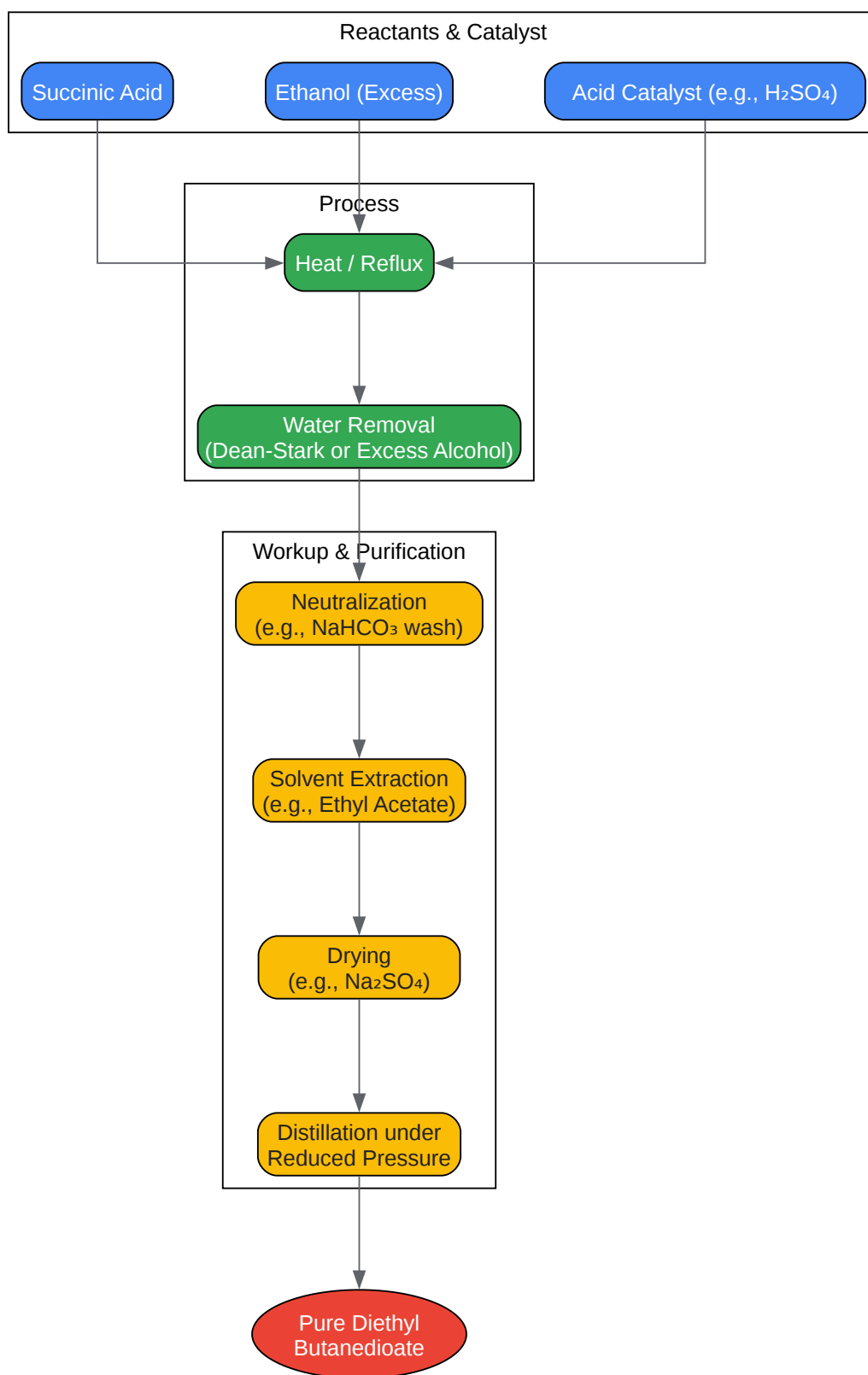
Physicochemical Properties

Diethyl butanedioate is a colorless liquid with a faint, pleasant, fruity odor.[4][6] It is miscible with ethanol and ether but only slightly soluble in water.[2][4]

Property	Value	Reference
Melting Point	-21 °C to -20 °C	[1][2][4][6]
Boiling Point	217 °C to 218 °C (at 760 mmHg)	[1][2][4][6]
Density	1.04 g/cm ³ to 1.047 g/mL (at 20-25 °C)	[1][2][4][6]
Flash Point	90 °C (closed cup)	[1][6]
Refractive Index (n ²⁰ /D)	~1.420	[4]
Vapor Pressure	0.04 mmHg (at 20 °C)	[1]
Water Solubility	~19.1 mg/mL (at 25 °C)	[1]
LogP	1.20	[1]

Synthesis

The most common method for synthesizing diethyl butanedioate is the Fischer esterification of succinic acid with excess ethanol in the presence of an acid catalyst, such as sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TsOH).^{[2][4][7][8]} The reaction is reversible and is driven to completion by removing the water formed or by using a large excess of the alcohol.^{[7][8][9]}



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Caption: Workflow for the synthesis of Diethyl Butanedioate via Fischer Esterification.

Detailed Experimental Protocol: Fischer Esterification

This protocol describes the laboratory-scale synthesis of diethyl butanedioate from succinic acid and ethanol.

Materials:

- Succinic Acid (1.0 mol)
- Anhydrous Ethanol (5.0 mol, used in excess as solvent)
- Concentrated Sulfuric Acid (H_2SO_4 , catalytic amount, e.g., 3-5 mL)
- Saturated Sodium Bicarbonate (NaHCO_3) solution
- Saturated Sodium Chloride (NaCl) solution (Brine)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Ethyl Acetate (for extraction)

Equipment:

- Round-bottom flask (appropriate size)
- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Distillation apparatus (for vacuum distillation)

Procedure:

- **Reaction Setup:** To a round-bottom flask, add succinic acid and anhydrous ethanol. Stir the mixture until the acid is partially dissolved.

- **Catalyst Addition:** Carefully and slowly add concentrated sulfuric acid to the stirring mixture.
- **Reflux:** Attach the reflux condenser and heat the mixture to reflux. Maintain reflux for 2-4 hours. The reaction progress can be monitored by techniques like Thin Layer Chromatography (TLC).^[7]
- **Solvent Removal:** After the reaction is complete, allow the mixture to cool to room temperature. Remove the excess ethanol using a rotary evaporator.^[7]
- **Workup - Neutralization:** Add water and ethyl acetate to the residue. Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with a saturated solution of NaHCO_3 to neutralize the acid catalyst, followed by a wash with brine.^[7]
- **Drying:** Dry the separated organic layer over anhydrous MgSO_4 or Na_2SO_4 .
- **Purification:** Filter off the drying agent and concentrate the organic phase using a rotary evaporator to obtain the crude product. Purify the crude diethyl butanedioate by vacuum distillation to yield a colorless liquid.^[10]

Chemical Reactivity and Applications

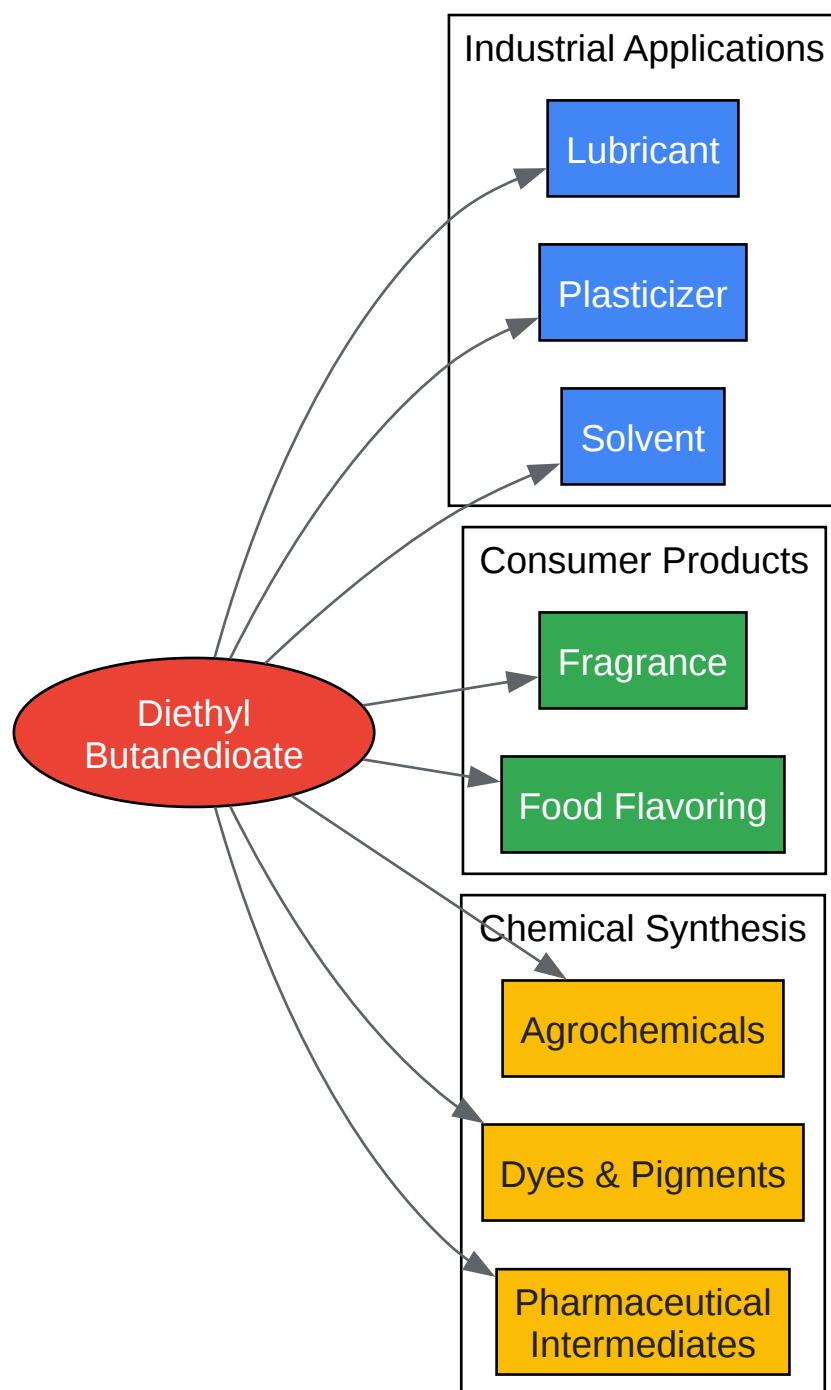
Diethyl butanedioate is a versatile chemical intermediate used in various organic syntheses and industrial applications.^{[2][11]}

Key Reactions:

- **Acyloin Condensation:** Undergoes intramolecular condensation in the presence of sodium metal to form 2-hydroxycyclobutanone.^[2]
- **Stobbe Condensation:** A base-catalyzed condensation reaction with aldehydes and ketones.
- **Condensation with Oxalates:** Serves as a precursor to ketoglutaric acid via condensation with oxalate esters.^[2]
- **Hydrolysis:** Can be hydrolyzed back to succinic acid and ethanol under acidic or basic conditions.

Applications: Its applications span multiple industries, from fragrances and food to pharmaceuticals and materials science.

- Solvent: Used as a solvent for various organic compounds and in industrial processes.[\[11\]](#)
- Flavoring & Fragrance: Employed as a food flavoring agent and in fragrances due to its mild, fruity character.[\[12\]](#)[\[13\]](#)
- Plasticizer: Acts as a plasticizer, imparting flexibility to polymers.[\[11\]](#)
- Pharmaceutical Intermediate: Serves as a key building block in the synthesis of more complex molecules, including pharmaceutical intermediates.[\[11\]](#)[\[13\]](#)
- Biological Research: It can cross biological membranes and is metabolized by the TCA cycle.[\[14\]](#) Recent studies have shown it can modulate microglial polarization and activation by reducing mitochondrial fission and cellular reactive oxygen species (ROS), suggesting a protective role against inflammation in certain contexts.[\[14\]](#)



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Caption: Diverse applications of Diethyl Butanedioate across various industries.

Spectroscopic Data for Characterization

Spectroscopic analysis is crucial for confirming the identity and purity of synthesized diethyl butanedioate.

Spectroscopic Data	Characteristic Peaks / Values
^1H NMR (CDCl_3)	δ (ppm): ~4.1 (q, 4H, -O-CH ₂ -), ~2.6 (s, 4H, -CO-CH ₂ -CH ₂ -CO-), ~1.2 (t, 6H, -CH ₃) [1] [15]
^{13}C NMR (Predicted)	δ (ppm): ~172 (C=O), ~60 (-O-CH ₂ -), ~29 (-CH ₂ -CH ₂ -), ~14 (-CH ₃)
IR (Infrared)	Strong C=O stretch (~1730 cm^{-1}), C-O stretch (~1150-1200 cm^{-1}) [1] [16]
Mass Spec (EI)	Key fragments (m/z): 129 [M-OEt] ⁺ , 101 [M-COOEt] ⁺ , 73 [COOEt] ⁺ [1]

Safety and Handling

Diethyl butanedioate is considered a combustible liquid and is mildly irritating to the eyes.[\[4\]](#)[\[6\]](#) Standard laboratory safety precautions should be followed, including the use of personal protective equipment (PPE) such as safety glasses and gloves.[\[6\]](#) It should be stored in a well-ventilated area, away from open flames.[\[6\]](#) For detailed safety information, refer to the specific Safety Data Sheet (SDS) provided by the supplier.[\[5\]](#)

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